

(Z)-pent-3-enal physical characteristics

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Pent-3-enal*

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An In-depth Technical Guide on the Physical Characteristics of (Z)-pent-3-enal

This technical guide provides a comprehensive overview of the known physical and chemical properties of (Z)-**pent-3-enal**. The information is compiled for researchers, scientists, and professionals in drug development and organic synthesis, focusing on quantitative data, experimental context, and analytical workflows.

Chemical Identity

(Z)-**pent-3-enal** is an organic compound classified as an unsaturated aldehyde. Its structure consists of a five-carbon chain with a carbonyl group at position 1 and a cis-configured (Z) double bond between carbons 3 and 4.

- IUPAC Name: (3Z)-**pent-3-enal**
- Molecular Formula: C_5H_8O [\[1\]](#)[\[2\]](#)
- InChI Key: WUCQRXWCJPCWTQ-IHWYPQMZSA-N[\[1\]](#)[\[2\]](#)

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of (Z)-**pent-3-enal**. It is important to note that many of these values are calculated or estimated due to the compound's specific nature and limited availability of experimentally determined data.

Property	Value	Source Type
Molecular Weight	84.12 g/mol	IUPAC[1]
Appearance	Colorless to pale yellow clear liquid	Estimated[3]
Boiling Point	101.00 - 102.00 °C (at 760 mm Hg)	Estimated[3]
366.62 K (93.47 °C)	Calculated (Joback)[1]	
Melting Point	183.03 K (-90.12 °C)	Calculated (Joback)[1]
Vapor Pressure	35.37 mmHg at 25.00 °C	Estimated[3]
Flash Point	31.00 °F (-0.56 °C) (Tagliabue Closed Cup)	Estimated[3]
Solubility	Soluble in alcohol; Insoluble in water	Estimated[3]
Water: 1.498 x 10 ⁴ mg/L at 25 °C	Estimated[3]	
Log ₁₀ (Water Solubility in mol/L): -1.05	Calculated (Crippen)[1]	
Octanol/Water Partition Coefficient (logP)	0.922	Estimated[3]
1.151	Calculated (Crippen)[1]	

Experimental Protocols for Physical Characterization

While specific experimental data for (Z)-**pent-3-enal** is limited, the determination of its physical properties would follow established analytical chemistry protocols.

Boiling Point Determination

The boiling point of a volatile aldehyde like (Z)-**pent-3-enal** is typically determined at atmospheric pressure using a micro-boiling point apparatus or by distillation.

- Methodology: A small sample of the purified liquid is placed in a distillation flask with a thermometer positioned to measure the vapor temperature. The liquid is heated, and the temperature at which the vapor and liquid phases are in equilibrium (i.e., the temperature at which the liquid actively boils and condenses) is recorded as the boiling point. For greater accuracy, this is performed under controlled atmospheric pressure (760 mmHg).

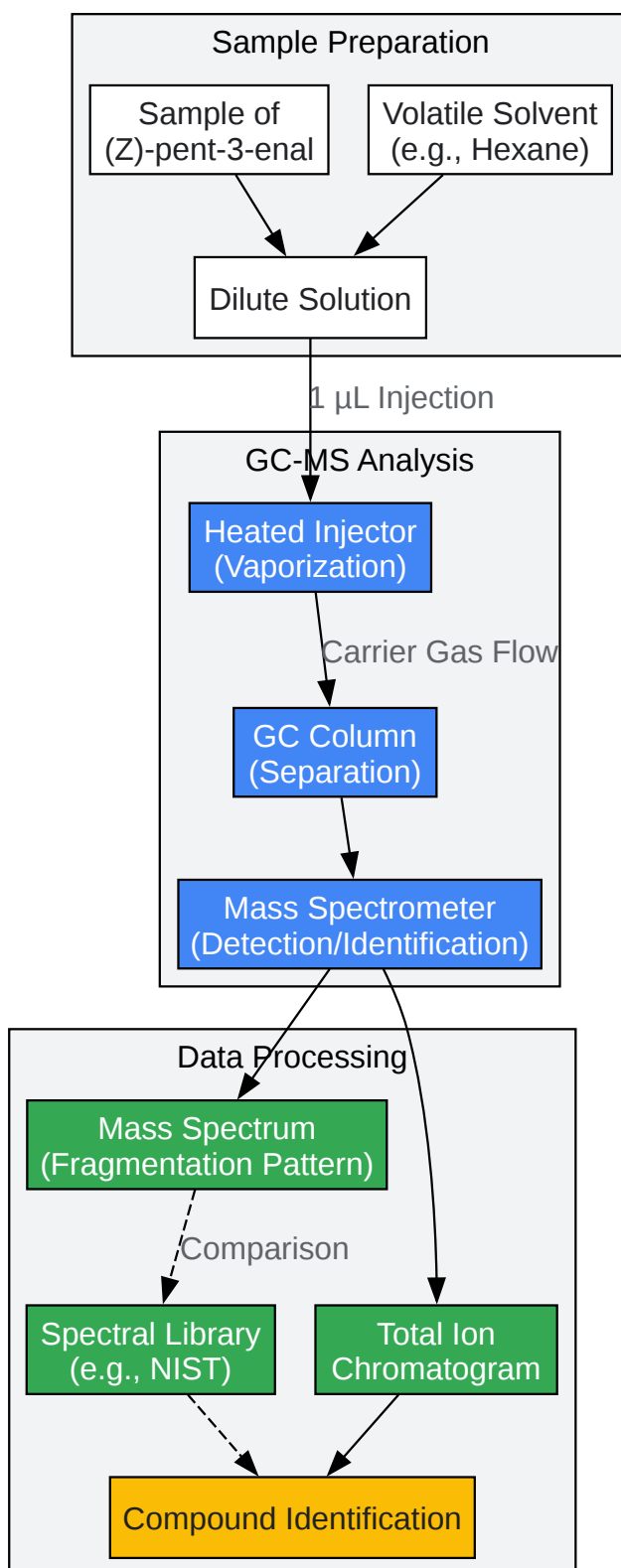
Gas Chromatography (GC) Analysis

Gas chromatography is a fundamental technique for assessing the purity and identity of volatile compounds. The NIST Chemistry WebBook indicates the availability of GC data for (Z)-**pent-3-enal**, which is crucial for its characterization.^{[2][4]}

- Methodology:
 - Sample Preparation: A dilute solution of (Z)-**pent-3-enal** is prepared in a volatile organic solvent (e.g., hexane or dichloromethane).
 - Injection: A small volume (typically 1 µL) of the sample is injected into the heated inlet of the gas chromatograph, where it is vaporized.
 - Separation: An inert carrier gas (e.g., helium or nitrogen) transports the vaporized sample through a capillary column. The column's stationary phase interacts differently with various components of the sample, leading to their separation based on factors like boiling point and polarity.
 - Detection: As the separated components exit the column, they pass through a detector (e.g., a Flame Ionization Detector - FID or a Mass Spectrometer - MS). The detector generates a signal proportional to the amount of the component.
 - Data Analysis: The output is a chromatogram, a plot of detector response versus retention time. The retention time for (Z)-**pent-3-enal** can be compared to a known standard for identification, and the peak area can be used for quantification.

Visualization of Analytical Workflow

The following diagram illustrates a generalized workflow for the analysis of (Z)-**pent-3-enal** using Gas Chromatography-Mass Spectrometry (GC-MS), a common and powerful technique for identifying and quantifying volatile organic compounds.



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Caption: Workflow for the analysis of (Z)-**pent-3-enal** via GC-MS.

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- To cite this document: BenchChem. [(Z)-pent-3-enal physical characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15050306#z-pent-3-enal-physical-characteristics]

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